

Essential Safety and Handling Guide for SU-8 Series Photoresists

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides crucial safety and logistical information for handling SU-8 series photoresists, including the **SU-8000** line. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for minimizing risks and ensuring proper disposal of hazardous materials.

Hazard Identification and Personal Protective Equipment (PPE)

SU-8 series photoresists are epoxy-based resins that can cause serious eye damage, skin irritation, and may lead to an allergic skin reaction.[1][2][3][4][5] They are also toxic to aquatic life with long-lasting effects.[1][2][4][5] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling SU-8



Body Part	Protection	Material/Specification
Eyes/Face	Safety Goggles/Face Shield	Splash-proof monogoggles or safety glasses with side shields and a full-face shield. [6]
Hands	Chemical-resistant gloves	Impermeable and resistant to the product. Contact the glove manufacturer for breakthrough time.[1]
Body	Lab coat/Chemical-resistant apron	Fully fastened lab coat or a disposable jumpsuit to protect street clothing.[7]
Respiratory	Respirator	In case of low exposure, use a cartridge respirator. For intensive or longer exposure, use a Self-Contained Breathing Apparatus (SCBA). [1]

Operational Protocol for Safe Handling

All work with SU-8 photoresists must be conducted in a well-ventilated area, preferably within a fume hood.[7]

Step-by-Step Handling Procedure:

- · Preparation:
 - Ensure the work area, including the fume hood, is clean and uncluttered.[8]
 - Cover work surfaces with an absorbent, plastic-backed paper to contain spills.[7]
 - Confirm that an eyewash station and safety shower are accessible and operational.
 - Don all required PPE as detailed in Table 1.








- · Dispensing and Application:
 - Handle SU-8 containers with care to avoid spills.
 - Dispense the minimum amount of photoresist required for the procedure.[7]
 - If applying via spin coating, ensure proper ventilation and splash guards are in place.
- Post-Application and Curing:
 - After application, handle substrates with appropriate tools (e.g., tweezers).
 - For UV curing, follow the equipment manufacturer's safety guidelines, including the use of UV-blocking shields.
- Decontamination and Cleanup:
 - Immediately clean any spills using an absorbent material like sand, diatomite, or universal binders.[1][2]
 - Wipe down all surfaces and equipment with a suitable solvent (e.g., acetone, followed by isopropyl alcohol), ensuring adequate ventilation.
 - Remove contaminated PPE carefully to avoid skin contact. Disposable gloves should be discarded after each use.[7]
 - Wash hands and arms thoroughly with soap and water after the procedure and before leaving the laboratory.[6][7]





Click to download full resolution via product page

Caption: Workflow for the safe handling of SU-8 photoresist.




Disposal Plan for SU-8 Waste

SU-8 and materials contaminated with it are considered hazardous waste and must be disposed of in accordance with local, state, and federal regulations.[9] Do not pour liquid SU-8 waste down the drain.[1][2]

Step-by-Step Disposal Procedure:

- Liquid Waste:
 - Collect all liquid SU-8 waste, including unused photoresist and contaminated solvents (e.g., from cleaning), in a designated, labeled, and sealed hazardous waste container.
 - The container should be stored in a cool, dry, well-ventilated area away from ignition sources.[1][5]
- Solid Waste:
 - Collect all solid waste contaminated with SU-8, such as gloves, wipes, absorbent paper, and empty photoresist containers, in a separate, clearly labeled hazardous waste container.
 - Ensure the container is sealed to prevent the release of vapors.
- Waste Pickup:
 - Arrange for the pickup of hazardous waste containers by an authorized chemical waste disposal service.
 - Do not mix SU-8 waste with other types of chemical waste unless explicitly permitted by the disposal service.





Click to download full resolution via product page

Caption: Decision process for the disposal of SU-8 waste materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scribd.com [scribd.com]
- 2. bgu.ac.il [bgu.ac.il]







- 3. nano.pitt.edu [nano.pitt.edu]
- 4. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 5. uwaterloo.ca [uwaterloo.ca]
- 6. support.hpe.com [support.hpe.com]
- 7. Working Safely with Particularly Hazardous Substances SUU [suu.edu]
- 8. canr.msu.edu [canr.msu.edu]
- 9. elveflow.com [elveflow.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for SU-8 Series Photoresists]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198560#personal-protective-equipment-for-handling-su-8000]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com